"using C16H12IN3O in high-throughput screening assays"

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Compound of Interest

Compound Name: *C16H12IN3O*

Cat. No.: *B3477320*

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Application Note: High-Throughput Screening Optimization for the Iodo-Quinazoline Scaffold (

) (Specific Isomer: 1-Acetyl-3-[(6-iodoquinazolin-4-yl)amino]benzene)[1]

Executive Summary

This guide details the technical protocols for utilizing the small molecule

in High-Throughput Screening (HTS) campaigns.[1] While the molecular formula may refer to multiple isomers, this note focuses on the 6-Iodoquinazolin-4-yl derivative (e.g., N-(3-acetylphenyl)-6-iodoquinazolin-4-amine), a privileged scaffold in kinase inhibitor discovery (EGFR, VEGFR) and recently identified as a hit in cytokine modulation screens (e.g., IL-33 inhibition).[1]

This document provides a robust framework for solubilization, enzymatic assay setup (TR-FRET), and phenotypic validation, addressing the specific physicochemical challenges of iodinated heteroaromatics.

Compound Profile & HTS Logistics

Understanding the physicochemical properties of

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is critical for assay reproducibility.[1] The iodine atom introduces lipophilicity and potential halogen-bonding interactions, while the quinazoline core dictates ATP-competitive binding modes.[1]

Physicochemical Specifications

Property	Value / Characteristic	Impact on HTS
Formula		Core scaffold identity.[1][2][3]
MW	~389.19 g/mol	Fragment-like/Lead-like space; good for optimization.[1]
LogP (Calc)	~3.5 - 4.2	High Lipophilicity. Risk of aggregation and precipitation in aqueous buffers.[1]
Solubility	Low in water; High in DMSO.[1]	Critical: Requires DMSO stock >10 mM. Final assay DMSO must be <1% to prevent precipitation.[1]
Fluorescence	Low/Quenched	The heavy atom effect of Iodine typically quenches intrinsic fluorescence, reducing false positives in fluorescence intensity assays.[1]
Reactivity	Moderate	Aryl iodides are generally stable but can be susceptible to Pd-catalyzed coupling (if contaminants present) or photolysis under high-intensity UV.[1]

Storage & Handling Protocol

- Stock Preparation: Dissolve powder in 100% DMSO to a concentration of 10 mM. Vortex for 60 seconds.[1]
- Visual Inspection: Inspect for particulates. If turbid, sonicate at 37°C for 5 minutes.

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- Storage: Aliquot into amber glass or polypropylene vials (iodine is light-sensitive). Store at -20°C.
- Freeze-Thaw: Limit to <5 cycles.

Application 1: Target-Based Kinase Screening (TR-FRET)

The quinazoline core of

suggests it functions as a Type I (ATP-competitive) kinase inhibitor.[1] The following protocol uses Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) (e.g., LanthaScreen™) to determine potency (

) and selectivity.

Assay Principle

A Terbium (Tb)-labeled antibody binds to the phosphorylated product of the kinase reaction.[1] Energy transfer occurs between the Tb donor and a FRET-acceptor dye labeled tracer.[1]

inhibition decreases phosphorylation, reducing the FRET signal.[1]

Protocol: 384-Well Kinase Assay

Reagents:

- Kinase Buffer A: 50 mM HEPES pH 7.5, 10 mM

  , 1 mM EGTA, 0.01% Brij-35.[1]
- Tracer: Fluorescein-labeled kinase substrate (specific to target, e.g., PolyGT).[1]
- Detection Reagent: Tb-labeled anti-phospho-substrate antibody.[1]

Step-by-Step Workflow:

- Compound Dispensing:
  - Use an acoustic dispenser (e.g., Echo 550) to transfer 10 nL to 100 nL of

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(10 mM stock) into a 384-well low-volume white plate.[1]

- Control Wells: Dispense DMSO only (Negative Control) and Staurosporine (Positive Control).[1]

- Enzyme Addition:
  - Dilute Target Kinase (e.g., EGFR, SRC) to 2x optimal concentration in Kinase Buffer.[1]
  - Add 5 µL of Kinase solution to the plate.
  - Incubation: 10 min at RT (allows compound to bind ATP pocket).[1]
- Substrate/ATP Initiation:
  - Prepare 2x Substrate/ATP mix (ATP at

    concentration, typically 10-100 µM).[1]
  - Add 5 µL to start the reaction.
  - Reaction: Incubate for 60 min at RT (protected from light).
- Detection:
  - Add 10 µL of Tb-Antibody/EDTA solution (EDTA stops the reaction).[1]
  - Incubate 30-60 min.
- Readout:
  - Read on a multimode plate reader (e.g., EnVision).[1]
  - Excitation: 337 nm.[1] Emission: 495 nm (Tb) and 520 nm (FRET).[1]
  - Calculate TR-FRET Ratio:

    .[1]

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Data Analysis & QC

- Normalization: $ % \text{Inhibition} = 100 \times \frac{(\text{Max Signal} - \text{Sample Signal})}{(\text{Max Signal} - \text{Min Signal})} $[1]
- Curve Fitting: Fit data to a 4-parameter logistic equation (Hill Slope) to determine .[1]
- Z-Factor: Must be > 0.5 for a valid screen.[1]
  - [1]

Application 2: Phenotypic Screening (IL-33 Modulation)

Recent patent literature (KR20220163285A) identifies as a hit in screens for Interleukin-33 (IL-33) inhibition.[1] This assay measures the compound's ability to block cytokine release or signaling in a cellular context.[1]

Protocol: ELISA-Based Cellular Assay

Cell Line: A549 (Lung epithelial) or HUVEC.[1] Stimulus: Alternaria extract or recombinant IL-33.[1]

- Seeding: Plate cells at 10,000 cells/well in 96-well culture plates. Incubate 24h.
- Pre-treatment: Add (serial dilution, 0.1 - 10 µM) for 1 hour. Ensure final DMSO < 0.5%.
- Stimulation: Add IL-33 stimulus. Incubate 24h.
- Supernatant Harvest: Collect cell supernatant.
- Quantification: Use a specific IL-33 or downstream cytokine (IL-6/IL-8) ELISA kit.[1]
- Viability Check (Crucial): Perform an MTT or CellTiter-Glo assay on the remaining cells to confirm that reduced cytokine levels are due to signaling inhibition, not cytotoxicity.[1]

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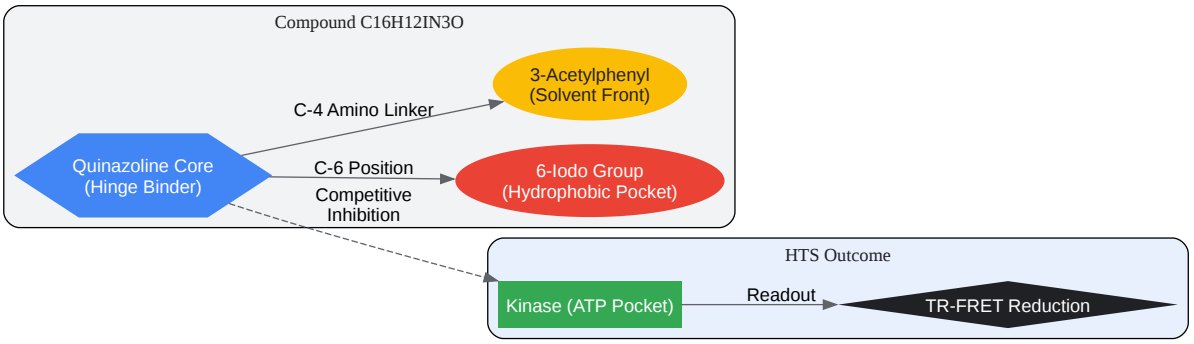
Visualizations & Workflows

Structural Logic & Binding Mode

The following diagram illustrates the hypothetical binding mode of the Quinazoline scaffold within the kinase ATP pocket and the HTS logic.



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Caption: Structural decomposition of

showing the Quinazoline hinge-binding motif and the 6-Iodo moiety targeting the hydrophobic back-pocket, leading to kinase inhibition.[1]

HTS Workflow Diagram

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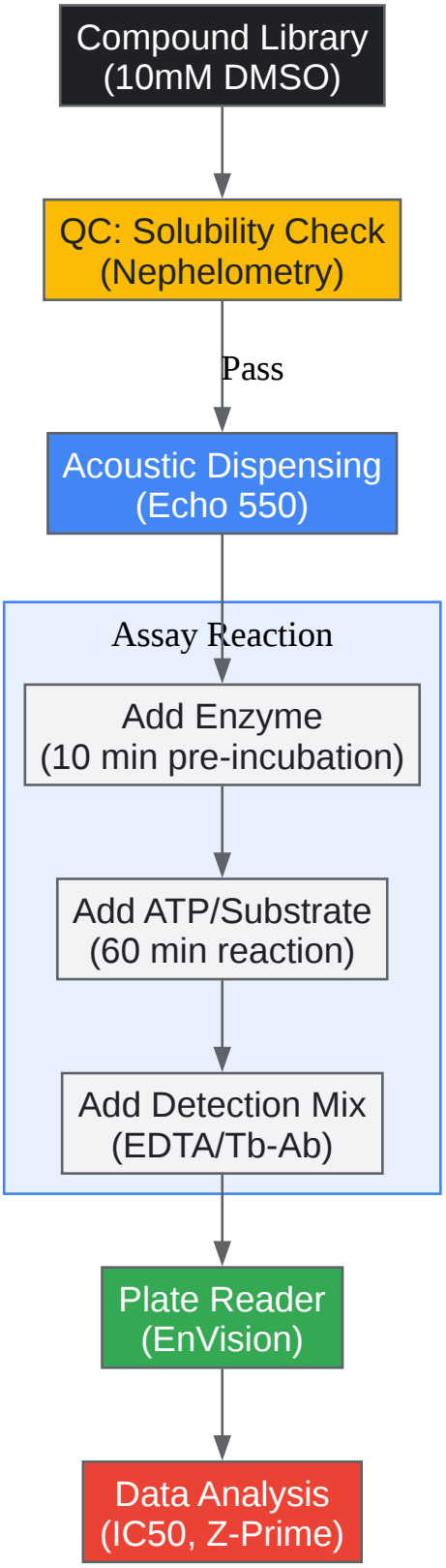

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Caption: Step-by-step High-Throughput Screening workflow for

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, incorporating Quality Control (QC) for solubility prior to acoustic dispensing and enzymatic reaction.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Precipitation	High lipophilicity (LogP > 4).[1]	Reduce final compound concentration below 10 µM. Ensure DMSO < 1%. Use intermediate dilution plate with buffer.
Low Signal Window	Iodine quenching fluorescence.[1]	Switch from intensity-based assays to Ratiometric assays (TR-FRET or FP) which are less sensitive to compound interference.[1]
High Background	Compound aggregation ("Promiscuous Inhibitor").[1]	Add 0.01% Triton X-100 or Brij-35 to assay buffer.[1] Spin down stock solutions before use.[1]
Variable Potency	Oxidation of Iodide.[1]	Store compound in amber vials under inert gas (Nitrogen/Argon) if possible.[1] Avoid freeze-thaw cycles.[1]

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